

An In-Depth Technical Guide to D,L-Mevalonic Acid Lactone-d3

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Compound of Interest

Compound Name: *D,L-Mevalonic Acid Lactone-d3*

Cat. No.: B026750

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This technical guide provides a comprehensive overview of **D,L-Mevalonic Acid Lactone-d3**, a deuterated isotopologue of mevalonic acid lactone. It is intended for researchers, scientists, and drug development professionals who utilize stable isotope-labeled compounds in their studies. This document details the molecular weight, experimental protocols for its determination, and its role within the broader context of the mevalonate pathway.

Core Data Presentation

The key quantitative data for **D,L-Mevalonic Acid Lactone-d3** and its corresponding unlabeled form are summarized in the table below. This allows for a direct comparison of their fundamental physicochemical properties.

Property	D,L-Mevalonic Acid Lactone-d3	D,L-Mevalonic Acid Lactone
Molecular Formula	C ₆ H ₇ D ₃ O ₃ [1]	C ₆ H ₁₀ O ₃ [2] [3] [4] [5]
Molecular Weight	133.16 g/mol [1] [6] [7] [8] [9]	130.14 g/mol [2] [4] [5]
CAS Number	61219-76-9 [1] [6] [7] [8] [9]	674-26-0 [2] [3] [4] [5]

Experimental Protocols: Molecular Weight Determination

The determination of the molecular weight of isotopically labeled compounds such as **D,L-Mevalonic Acid Lactone-d3** is primarily accomplished through mass spectrometry. This technique allows for the precise measurement of the mass-to-charge ratio of ions, thereby providing an accurate molecular weight.

Methodology: Mass Spectrometry

A general workflow for the determination of the molecular weight and isotopic enrichment of **D,L-Mevalonic Acid Lactone-d3** is outlined below. This protocol is a composite of standard practices in the field of mass spectrometry for the analysis of stable isotope-labeled molecules.

1. Sample Preparation:

- Accurately weigh a sample of **D,L-Mevalonic Acid Lactone-d3**.
- Dissolve the sample in a suitable solvent (e.g., methanol, acetonitrile) to a known concentration.
- Prepare a series of dilutions to determine the optimal concentration for analysis.
- Similarly, prepare a solution of unlabeled D,L-Mevalonic Acid Lactone to serve as a reference standard.

2. Instrumentation and Calibration:

- Utilize a high-resolution mass spectrometer, such as a time-of-flight (TOF), Orbitrap, or Fourier-transform ion cyclotron resonance (FT-ICR) instrument.
- Calibrate the mass spectrometer using a standard calibration mixture to ensure high mass accuracy.

3. Ionization:

- Select an appropriate ionization technique. Electrospray ionization (ESI) is a common choice for polar molecules like mevalonic acid lactone.
- Optimize ionization source parameters (e.g., spray voltage, capillary temperature) to achieve stable and efficient ion generation.

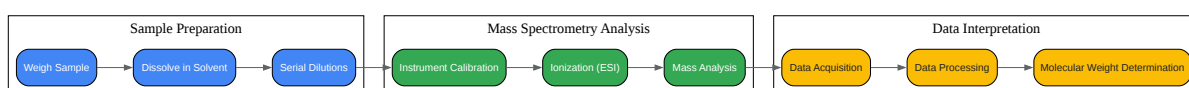
4. Mass Analysis:

- Acquire mass spectra of both the **D,L-Mevalonic Acid Lactone-d3** sample and the unlabeled standard.
- The mass spectrometer separates ions based on their mass-to-charge ratio (m/z).
- The resulting spectrum will show a peak or a cluster of peaks corresponding to the molecular ion of the analyte.

5. Data Analysis:

- Identify the monoisotopic peak for both the labeled and unlabeled compounds.
- The molecular weight of **D,L-Mevalonic Acid Lactone-d3** will be approximately 3 Daltons higher than that of the unlabeled compound due to the presence of three deuterium atoms.
- The isotopic distribution of the labeled compound can be compared to the theoretical distribution to confirm the level of deuterium incorporation.

A schematic representation of this experimental workflow is provided below.



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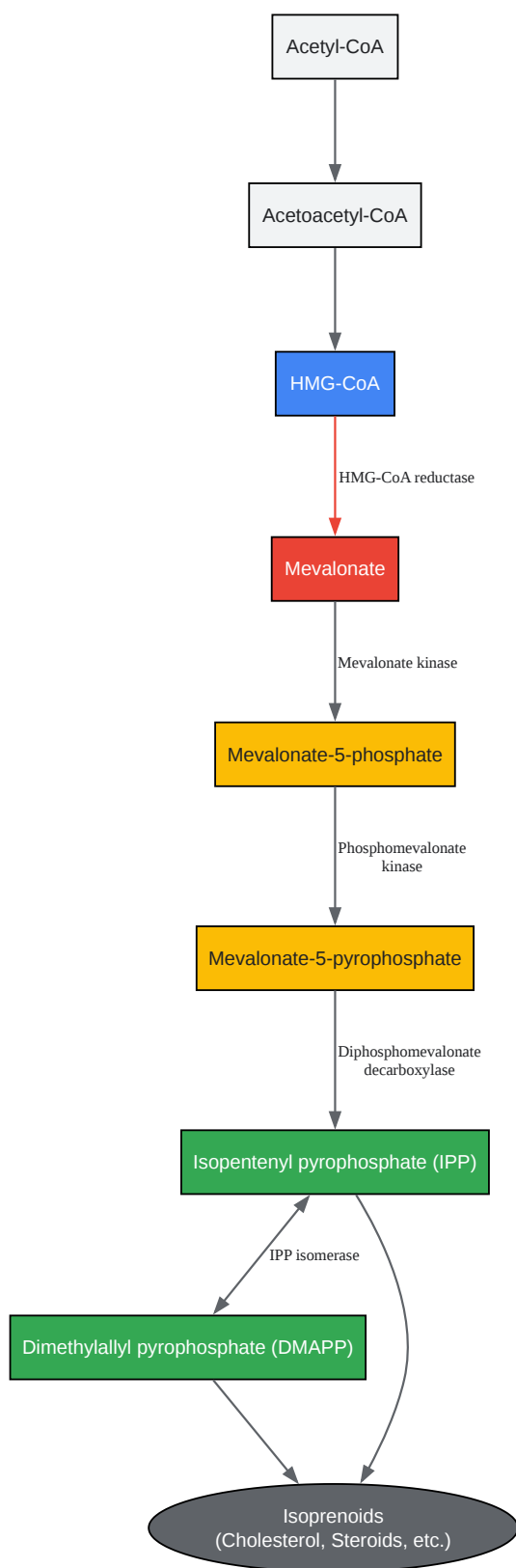
A generalized workflow for molecular weight determination by mass spectrometry.

Mevalonate Pathway

D,L-Mevalonic Acid Lactone is a precursor to mevalonic acid, a key intermediate in the mevalonate pathway. This fundamental metabolic pathway is responsible for the biosynthesis of a wide array of essential biomolecules, including cholesterol, steroid hormones, and other

isoprenoids.[2] The introduction of **D,L-Mevalonic Acid Lactone-d3** into a biological system allows researchers to trace the metabolic fate of mevalonate through this pathway.

The diagram below illustrates the central steps of the mevalonate pathway, highlighting the conversion of HMG-CoA to mevalonate and its subsequent transformations.



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The Mevalonate Pathway, a critical route for isoprenoid biosynthesis.

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